

Spectroscopic and Synthetic Profile of 6(Z)-Petroselinyl Acetate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 6(Z)-Petroselinyl acetate

Cat. No.: B15550243

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Introduction

6(Z)-Petroselinyl acetate, also known as (Z)-octadec-6-enyl acetate, is a long-chain unsaturated ester. Compounds of this class are of significant interest to researchers in the fields of chemical ecology, particularly as insect pheromones, and in the development of novel bioactive molecules. A thorough understanding of the spectroscopic and synthetic characteristics of **6(Z)-Petroselinyl acetate** is crucial for its identification, synthesis, and application in various research and development endeavors.

This technical guide provides a comprehensive overview of the predicted spectroscopic data (NMR, IR, and MS) for **6(Z)-Petroselinyl acetate**. Due to the limited availability of published experimental data for this specific compound, the presented spectral characteristics are based on the analysis of closely related long-chain (Z)-alkenyl acetates. Additionally, a detailed experimental protocol for a plausible synthetic route is provided, alongside visualizations of the synthetic pathway and the general workflow for spectroscopic analysis.

Predicted Spectroscopic Data

The following tables summarize the predicted quantitative spectroscopic data for **6(Z)-Petroselinyl acetate**. These predictions are derived from established principles of organic

spectroscopy and data from analogous compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: Predicted ^1H NMR Spectroscopic Data for **6(Z)-Petroselinyl Acetate** (in CDCl_3)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~5.35	m	2H	H-6, H-7 ($\text{CH}=\text{CH}$)
4.05	t	2H	H-1 (CH_2OAc)
2.04	s	3H	H-2' (CH_3CO)
~2.01	m	4H	H-5, H-8 (Allylic CH_2)
~1.63	p	2H	H-2 ($\text{CH}_2\text{CH}_2\text{OAc}$)
~1.2-1.4	m	20H	H-3, H-4, H-9 to H-17 (Aliphatic CH_2)
0.88	t	3H	H-18 (Terminal CH_3)

Table 2: Predicted ^{13}C NMR Spectroscopic Data for **6(Z)-Petroselinyl Acetate** (in CDCl_3)

Chemical Shift (δ , ppm)	Assignment
~171.1	C-1' (C=O)
~129.9	C-6, C-7 (CH=CH)
~64.6	C-1 (CH ₂ OAc)
~31.9	Aliphatic CH ₂ (C-16)
~29.7	Aliphatic CH ₂
~29.6	Aliphatic CH ₂
~29.5	Aliphatic CH ₂
~29.3	Aliphatic CH ₂
~29.2	Aliphatic CH ₂
~28.6	Aliphatic CH ₂ (C-2)
~27.2	Allylic CH ₂ (C-5, C-8)
~25.9	Aliphatic CH ₂ (C-3)
~22.7	Aliphatic CH ₂ (C-17)
~21.0	C-2' (CH ₃ CO)
~14.1	C-18 (Terminal CH ₃)

Infrared (IR) Spectroscopy

Table 3: Predicted IR Absorption Bands for **6(Z)-Petroselinyl Acetate**

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3005	Medium	=C-H stretch (alkene)
2925, 2855	Strong	C-H stretch (alkane)
~1740	Strong	C=O stretch (ester)
~1655	Weak	C=C stretch (alkene, Z-isomer)
~1235	Strong	C-O stretch (ester)
~720	Medium	C-H bend (cis-alkene)

Mass Spectrometry (MS)

Table 4: Predicted Key Mass Spectrometry Fragments for **6(Z)-Petroselinyl Acetate**

m/z	Interpretation
310.2872	[M] ⁺ (Molecular Ion)
250	[M - CH ₃ COOH] ⁺
Various fragments	[C _n H _{2n-1}] ⁺ , [C _n H _{2n}] ⁺ , [C _n H _{2n+1}] ⁺ series from aliphatic chain cleavage

Experimental Protocols

The following protocols describe a plausible method for the synthesis of **6(Z)-Petroselinyl acetate** and the general procedures for obtaining the spectroscopic data.

Synthesis of 6(Z)-Petroselinyl Acetate via Wittig Reaction[1][2]

A common and effective method for the stereoselective synthesis of (Z)-alkenes is the Wittig reaction.[1][2] The synthesis of **6(Z)-Petroselinyl acetate** can be envisioned through the reaction of dodecyltriphenylphosphonium bromide with 6-oxohexyl acetate.

Step 1: Preparation of Dodecyltriphenylphosphonium Bromide A solution of triphenylphosphine in an appropriate solvent (e.g., acetonitrile) is treated with 1-bromododecane. The mixture is heated at reflux for several hours to yield dodecyltriphenylphosphonium bromide as a white solid after cooling and filtration.

Step 2: Preparation of 6-Oxohexyl Acetate This aldehyde can be prepared by the oxidation of 6-acetoxyhexan-1-ol using a mild oxidizing agent such as pyridinium chlorochromate (PCC) in dichloromethane.

Step 3: The Wittig Reaction Dodecyltriphenylphosphonium bromide is suspended in a suitable aprotic solvent (e.g., tetrahydrofuran) under an inert atmosphere (e.g., argon) and cooled. A strong base, such as n-butyllithium, is added dropwise to generate the ylide. The resulting deep red or orange solution is then treated with a solution of 6-oxohexyl acetate. The reaction mixture is stirred for several hours at room temperature.

Step 4: Work-up and Purification The reaction is quenched with water, and the product is extracted with an organic solvent (e.g., diethyl ether). The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, and the solvent is removed under reduced pressure. The crude product is then purified by column chromatography on silica gel to afford pure **6(Z)-Petroselinyl acetate**.

Spectroscopic Analysis

Nuclear Magnetic Resonance (NMR) Spectroscopy^{[3][4]} ¹H and ¹³C NMR spectra would be recorded on a spectrometer operating at a frequency of 400 MHz or higher. The sample (~5-10 mg for ¹H, ~20-50 mg for ¹³C) is dissolved in deuterated chloroform (CDCl₃) containing tetramethylsilane (TMS) as an internal standard ($\delta = 0.00$ ppm).^{[3][4]} Data would be processed using appropriate software.

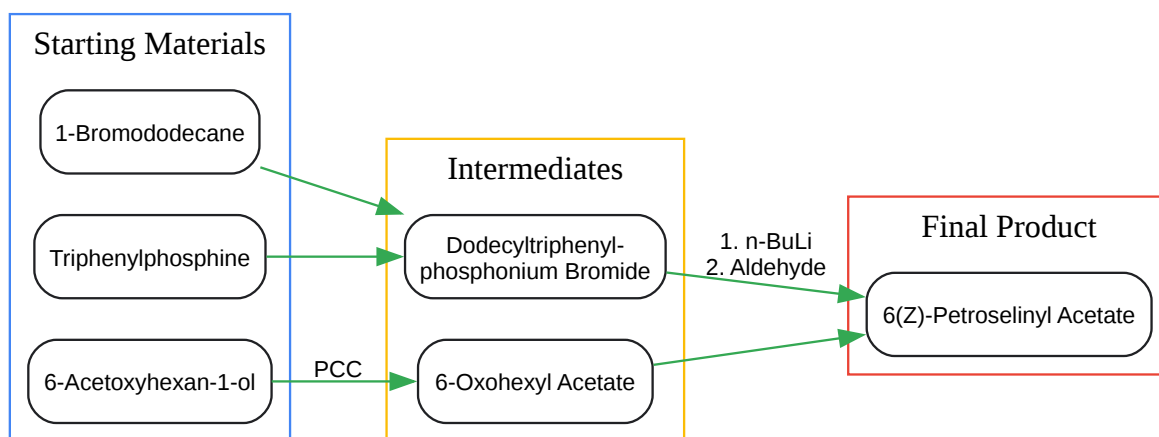
Infrared (IR) Spectroscopy^[5] The IR spectrum would be obtained using a Fourier-transform infrared (FTIR) spectrometer. A small amount of the neat liquid sample is placed between two sodium chloride or potassium bromide plates to form a thin film. The spectrum is recorded over the range of 4000-400 cm⁻¹.

Mass Spectrometry (MS)^[5] Mass spectral data would be acquired on a mass spectrometer, typically using electron ionization (EI) at 70 eV. The sample is introduced into the ion source,

and the resulting fragments are analyzed. High-resolution mass spectrometry (HRMS) would be used to determine the exact mass and elemental composition of the molecular ion.

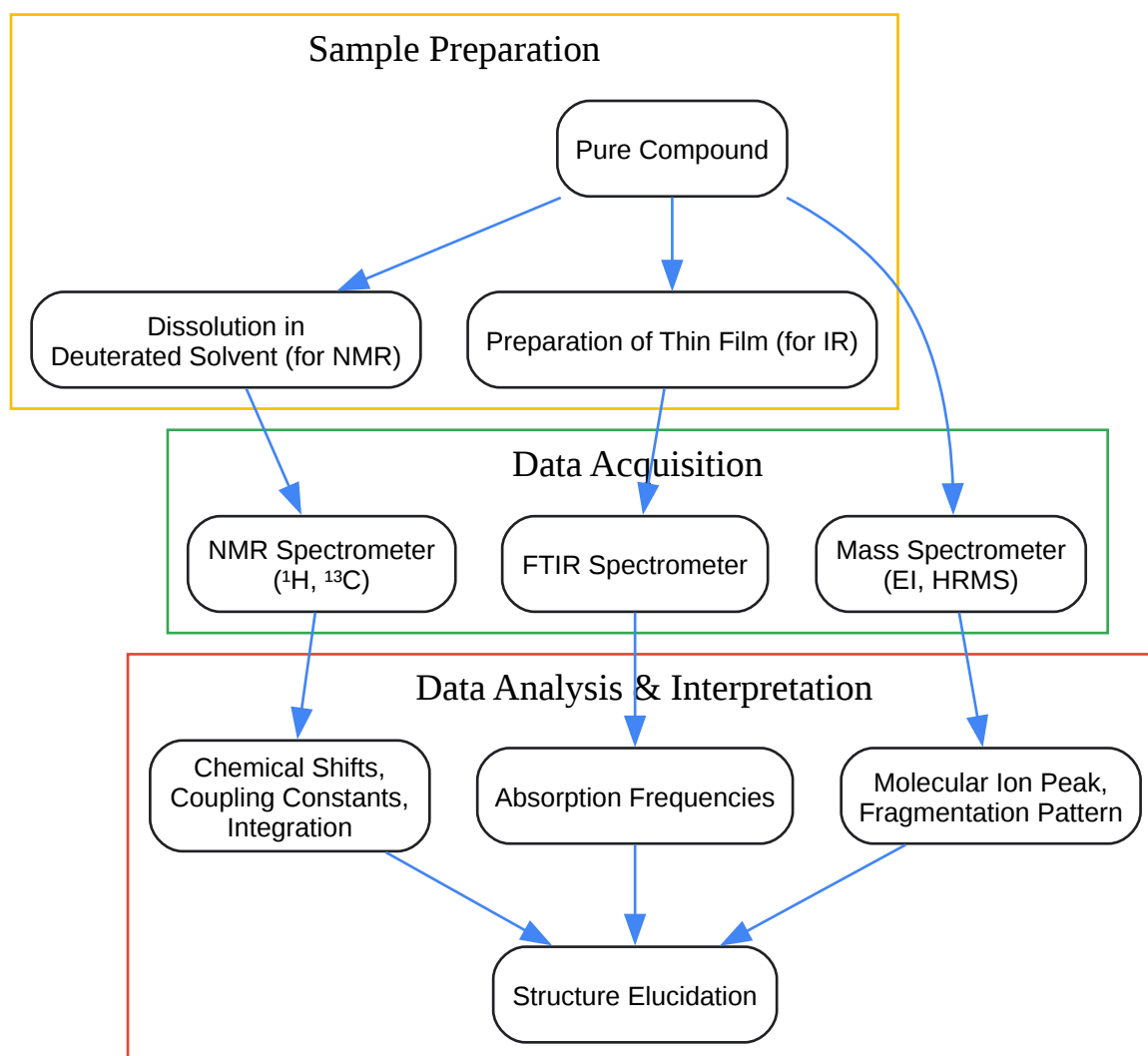
Visualizations

The following diagrams illustrate the proposed synthetic pathway and the general workflow for spectroscopic analysis.



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Caption: Proposed synthesis of **6(Z)-Petroselinyl acetate** via Wittig reaction.



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- To cite this document: BenchChem. [Spectroscopic and Synthetic Profile of 6(Z)-Petroselinyl Acetate: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15550243/docs#spectroscopic-and-synthetic-profile-of-6-z-petroselinyl-acetate-a-technical-guide>]

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